

Personal protective equipment for handling Octylbenzene

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Compound of Interest

Compound Name: Octylbenzene

Cat. No.: B124392

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Essential Safety and Handling Guide for Octylbenzene

This guide provides immediate, essential safety and logistical information for the handling of **octylbenzene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physicochemical and Hazard Data of Octylbenzene

A summary of key quantitative data for **octylbenzene** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C14H22	[1]
Molecular Weight	190.33 g/mol	[1][2]
Appearance	Colorless liquid	[1][3]
Odor	Odorless	[1][3]
Melting Point	-36 °C / -32.8 °F	[1][3]
Boiling Point	261 - 263 °C / 501.8 - 505.4 °F	[1][3]
Flash Point	107 °C / 224.6 °F	[1][3]
Water Content	≤0.1%	[4]
Purity (Assay)	≥98.0%	[4]

Hazard Information: Based on available data, **octylbenzene** is not classified as a hazardous substance under GHS criteria.[2] However, it is crucial to handle it with care, following standard laboratory safety practices.

Personal Protective Equipment (PPE)

When handling **octylbenzene**, the following personal protective equipment is recommended to ensure personal safety.

Recommended PPE for Handling Octylbenzene

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standard.	Protects eyes from potential splashes.[3][5]
Face Protection	A face shield worn over safety glasses.	Required for tasks with a high risk of splashing, explosion, or highly exothermic reactions.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact.[1] Gloves should be inspected before use and changed immediately upon contact with the chemical.[1][5]
Body Protection	A laboratory coat (Nomex® recommended) and clothing that covers the skin.	Protects skin from accidental spills.[5] Avoid polyester or acrylic fabrics.[5]
Footwear	Closed-toe and closed-heel shoes.	Protects feet from spills.[5]
Respiratory Protection	Generally not required under normal use with adequate ventilation.	For large-scale use, emergencies, or if exposure limits are exceeded, a NIOSH/MSHA approved respirator is advised.[1][6]

Operational and Disposal Plans

A step-by-step guide for the safe handling and disposal of **octylbenzene** is outlined below.

Experimental Protocol: Safe Handling of Octylbenzene

- Preparation:
 - Ensure the work area is well-ventilated.[7]
 - Have an eye wash station and safety shower readily accessible.[6]

- Don all required personal protective equipment as listed in the table above.
- Handling:
 - Avoid direct contact with skin and eyes.[1][3]
 - Avoid breathing in vapors or mists.[1][3]
 - Wash hands thoroughly after handling the substance.[3][7]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1][3][7]
 - Keep the container tightly closed.[1][3][7]
 - Store away from oxidizing agents and sources of heat or direct sunlight.[1][3][7]

Disposal Plan

- Dispose of **octylbenzene** and its container in accordance with local, regional, and national hazardous waste regulations.[1][8]
- Do not empty into drains.[3]
- Consider recycling as an environmentally friendly option where possible.[8][9] Spent solvents can often be re-processed and reused.[9]

Emergency Procedures

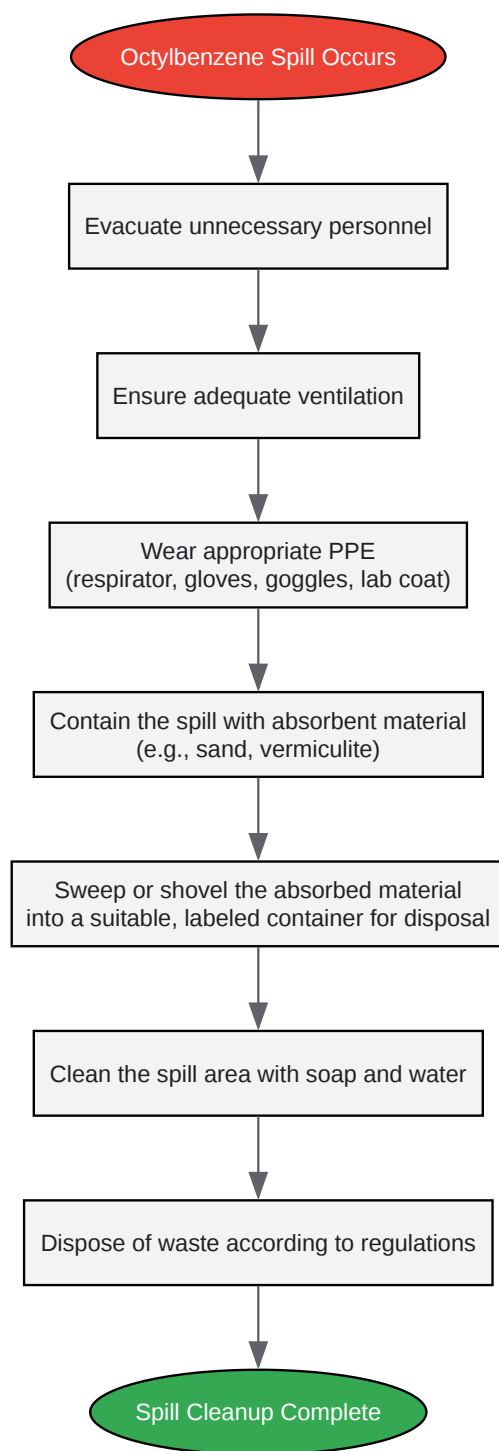
Immediate actions to be taken in case of accidental exposure or spill are detailed below.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1][3][7]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water.[1][3][7] Get medical attention if irritation occurs.[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][3] Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[7] Drink plenty of water.[1][3] Call a physician immediately.[1][3]

Accidental Release Measures

In the event of a spill, follow the workflow below to ensure a safe and effective cleanup.



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